

In-Depth Technical Guide: Characterization of Tandospirone and its Metabolites

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Compound of Interest

Compound Name: *Tandospirone Acid Metabolite-d6*

Cat. No.: *B15561320*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of tandospirone and its metabolites, with a specific focus on available data for **Tandospirone Acid Metabolite-d6**. The information is curated for an audience in drug development and scientific research, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing key pathways and workflows.

Characterization of Tandospirone Acid Metabolite-d6

Tandospirone Acid Metabolite-d6 is a deuterated derivative of a potential metabolite of tandospirone. While extensive characterization data for this specific metabolite is not widely available in peer-reviewed literature, its existence as a research chemical is confirmed by commercial suppliers.

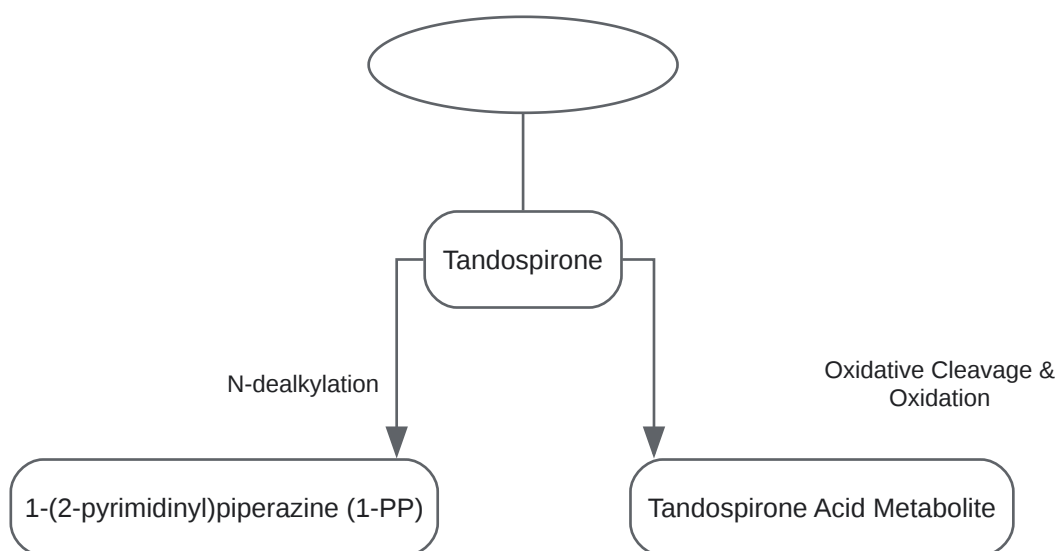
Physicochemical Properties

The fundamental physicochemical properties of **Tandospirone Acid Metabolite-d6**, as obtained from supplier information, are summarized below.

Property	Value
Chemical Formula	C ₁₃ H ₁₁ D ₆ NO ₄
Molecular Weight	257.31 g/mol
CAS Number	2012598-82-0

Postulated Metabolic Pathway

The "Tandospirone Acid Metabolite" is likely formed through the oxidative metabolism of the parent drug, tandospirone. The proposed metabolic pathway involves the cleavage of the butyl chain that links the piperazine moiety to the tricyclic imide core, followed by oxidation to a carboxylic acid.



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Caption: Postulated metabolic pathway of Tandospirone.

Characterization of Tandospirone

Tandospirone is an anxiolytic and antidepressant drug belonging to the azapirone class. Its mechanism of action is primarily attributed to its partial agonism at the 5-HT_{1a} receptor.

Physicochemical Properties

Property	Value
Chemical Formula	C ₂₁ H ₂₉ N ₅ O ₂
Molar Mass	383.496 g·mol ⁻¹
IUPAC Name	(1R,2R,6S,7S)-4-{4-[4-(pyrimidin-2-yl)piperazin-1-yl]butyl}-4-azatricyclo[5.2.1.0 ^{2,6}]decane-3,5-dione
CAS Number	87760-53-0

Pharmacokinetic Parameters

The pharmacokinetic profile of tandospirone is characterized by rapid absorption and elimination.^[1]

Parameter	Value (in rats, following intragastric administration)
t _{max}	0.161 ± 0.09 h
t _{1/2}	1.380 ± 0.46 h
AUC _(0-∞)	114.7 ± 41 ng/mL*h
Absolute Bioavailability	0.24%

Receptor Binding Affinity

Tandospirone exhibits high affinity for the serotonin 1A receptor.

Receptor	K _i (nM)
5-HT _{1a}	27 ± 5
5-HT _{2a}	1,300 ± 200
α ₁ -adrenergic	1,600 ± 80
α ₂ -adrenergic	1,900 ± 400
D ₂	1,700 ± 300

Characterization of 1-(2-pyrimidinyl)-piperazine (1-PP)

1-PP is the major active metabolite of tandospirone, formed through N-dealkylation.^[1] It contributes to the overall pharmacological profile of tandospirone administration.

Pharmacokinetic Parameters

Parameter	Value (in rats, following intragastric administration of tandospirone)
t _{1/2}	3–5 hours
AUC _(0-∞)	Approximately 16.38-fold higher than that of tandospirone

Receptor Binding Affinity

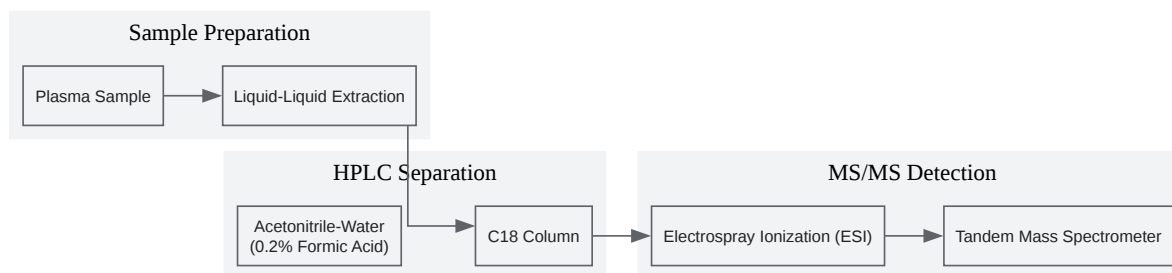
1-PP shows a different receptor binding profile compared to the parent drug, with a higher affinity for α₂-adrenergic receptors.^[1]

Receptor	Binding Affinity
α_2 -adrenergic	High
Serotonin _{1a}	Low
Serotonin ₂	Low
α_1 -adrenergic	Low
Benzodiazepine	Low

Experimental Protocols

HPLC-MS/MS Method for the Determination of Tandospirone and 1-PP

A sensitive and selective HPLC-MS/MS method has been established for the simultaneous determination of tandospirone and its major active metabolite, 1-PP, in biological matrices.[1]



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Caption: Workflow for HPLC-MS/MS analysis of Tandospirone and 1-PP.

Instrumentation:

- Chromatography System: High-Performance Liquid Chromatography (HPLC) system.

- Mass Spectrometer: Tandem mass spectrometer.
- Ion Source: Electrospray Ionization (ESI).
- Column: C18 analytical column (e.g., CAPCELL PAK C18, 5 μ m, 2.0 mm I.D. $\times$ 50 mm).[1]

Chromatographic Conditions:

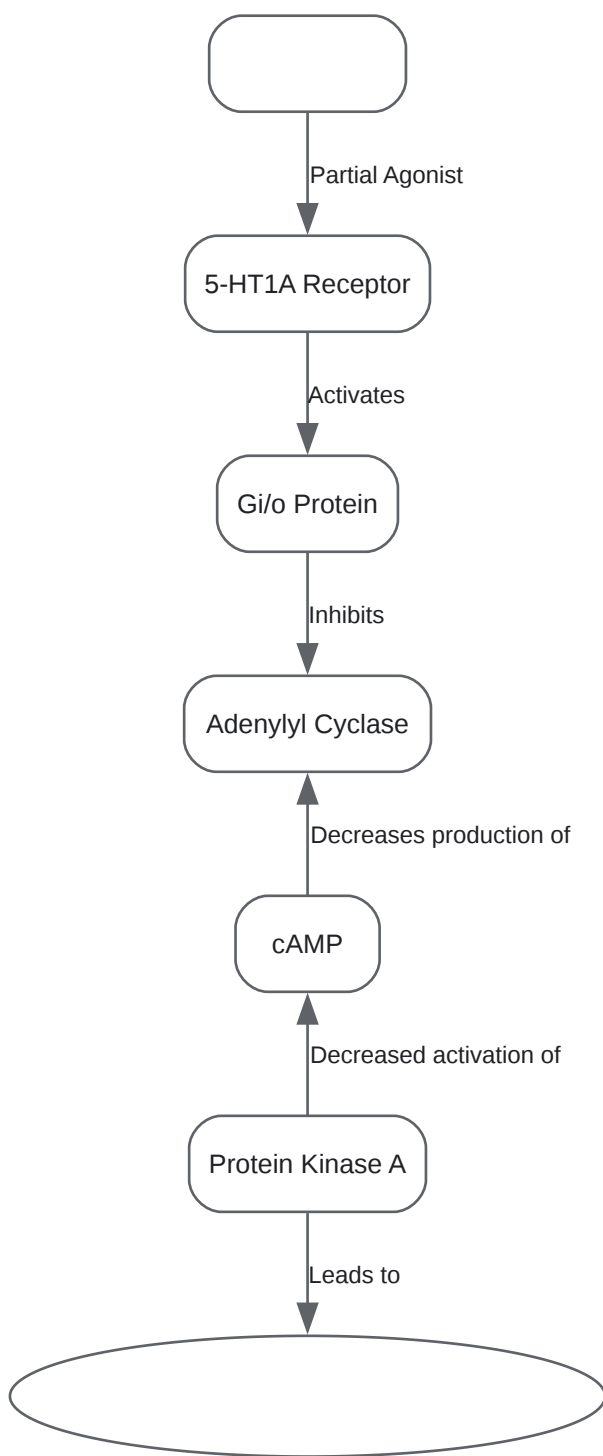
- Mobile Phase: A binary gradient of acetonitrile and water containing 0.2% formic acid.[1]
- Flow Rate: 0.4 mL/min.[1]
- Column Temperature: 40°C.[1]
- Injection Volume: 10 μ L.[1]

Sample Preparation:

- Method: Liquid-liquid extraction is a common method for extracting the analytes from plasma samples.

Signaling Pathways

The primary pharmacological effect of tandospirone is mediated through its interaction with the 5-HT_{1a} receptor, a G-protein coupled receptor.



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Caption: Simplified 5-HT_{1A} receptor signaling pathway for Tandoespiron.

As a partial agonist, tandoespiron binds to and activates the 5-HT_{1A} receptor, but with a lower intrinsic activity than the endogenous ligand, serotonin. This activation leads to the inhibition of

adenylyl cyclase, a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels, and subsequent downstream effects on protein kinase A (PKA) and ion channel activity, ultimately resulting in neuronal hyperpolarization and a reduction in neuronal firing rate. This modulation of the serotonergic system is believed to underlie its anxiolytic and antidepressant effects.

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References

- 1. Pharmacokinetics and absorption mechanism of tandospirone citrate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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